

Application Notes and Protocols for ER-000444793 in In Vitro Studies

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Compound of Interest		
Compound Name:	ER-000444793	
Cat. No.:	B15576322	Get Quote

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Introduction

ER-000444793, chemically identified as N-(2-benzylphenyl)-2-oxo-1H-quinoline-4-carboxamide, is a potent and specific inhibitor of the mitochondrial permeability transition pore (mPTP).[1][2][3] A critical feature of ER-000444793 is that its mechanism of action is independent of Cyclophilin D (CypD), a known regulator of the mPTP.[1][3][4] This makes it a valuable tool for studying the roles of the mPTP in cellular processes and disease models, particularly for dissecting CypD-dependent versus independent pathways. These application notes provide detailed information on the effective concentrations of ER-000444793 for in vitro studies and protocols for relevant assays.

Quantitative Data Summary

The following table summarizes the key quantitative data for **ER-000444793** in in vitro settings. Researchers are advised to perform dose-response experiments to determine the optimal concentration for their specific cell type and experimental conditions.



Parameter	Value	Assay System	Notes	Reference
IC50 (mPTP Inhibition)	2.8 μΜ	Cell-free mitochondrial swelling assay	This is the half-maximal inhibitory concentration for direct inhibition of the mitochondrial permeability transition pore.	[1][2]
IC50 (Mitochondrial Ca2+ Tolerance)	1.2 μΜ	Isolated rat liver mitochondria	This value reflects the concentration at which ER- 000444793 improves the capacity of mitochondria to tolerate calcium before undergoing permeability transition.	[3]
CypD Binding	No effect up to 50 μM	Homogenous Time-Resolved Fluorescence (HTRF) assay	This demonstrates the specificity of ER- 000444793, as it does not displace labeled Cyclosporin A (CsA) from recombinant human Cyclophilin D, indicating a lack of direct binding	[1]







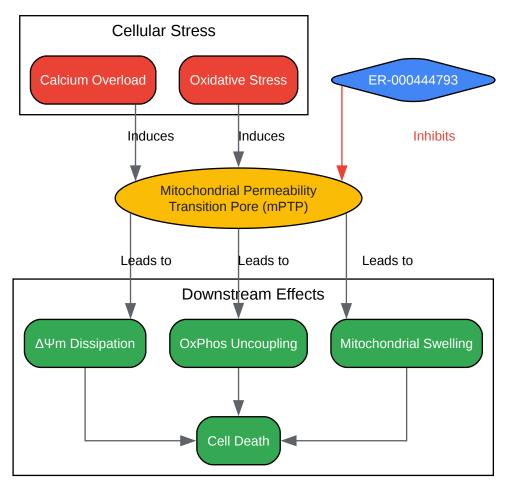
and functional inhibition of CypD.

Signaling Pathway

ER-000444793 acts by directly inhibiting the mitochondrial permeability transition pore (mPTP), a key event in some forms of regulated cell death. The opening of the mPTP leads to the dissipation of the mitochondrial membrane potential, uncoupling of oxidative phosphorylation, and the release of mitochondrial contents, ultimately triggering cell death. By inhibiting the mPTP, **ER-000444793** can protect cells from these downstream events.



ER-000444793 Signaling Pathway





Mitochondrial Swelling Assay Workflow Start Isolate Mitochondria Prepare Mitochondrial Suspension Add ER-000444793 (or vehicle) Incubate Induce mPTP Opening (add CaCl₂) Measure Absorbance (540 nm) over time

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Analyze Data (Calculate IC50)



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